

A Comprehensive Technical Guide to 2-Chloro-4-methylbenzotrifluoride

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Compound of Interest

Compound Name: 2-Chloro-4-methylbenzotrifluoride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties, synthesis, and experimental protocols related to **2-Chloro-4-methylbenzotrifluoride**, a key intermediate in the pharmaceutical and agrochemical industries.

Physicochemical Properties

2-Chloro-4-methylbenzotrifluoride is a halogenated aromatic compound with the chemical formula $C_8H_6ClF_3$. Its properties make it a versatile building block in organic synthesis.

Property	Value
Boiling Point	184.6°C at 760 mmHg[1]
Density	1.287 ± 0.06 g/cm³[1]
Flash Point	68.7 ± 17.9°C[1]
Molecular Weight	194.58 g/mol

Experimental Protocols

Determination of Boiling Point

The boiling point of **2-Chloro-4-methylbenzotrifluoride** can be determined using standard laboratory methods such as the capillary method or simple distillation.

Capillary Method Protocol:

- A small amount of **2-Chloro-4-methylbenzotrifluoride** is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The test tube is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube or an oil bath, to ensure uniform heating.[\[2\]](#)[\[3\]](#)
- The temperature is slowly increased.
- The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[\[2\]](#)

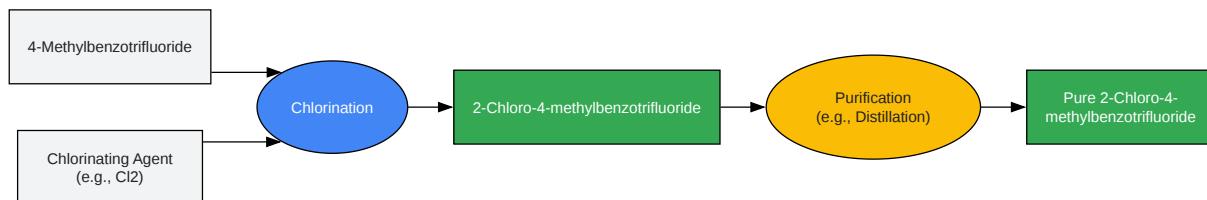
Simple Distillation Protocol:

- Approximately 5 mL of **2-Chloro-4-methylbenzotrifluoride** is placed in a distilling flask.
- The distillation apparatus is assembled, including a condenser and a receiving flask.
- The sample is heated, and the temperature is monitored.
- The boiling point is the highest temperature recorded when the vapor pressure of the liquid equals the external atmospheric pressure, and the liquid is actively distilling.[\[1\]](#)
- It is crucial to record the barometric pressure at the time of the measurement as the boiling point is pressure-dependent.[\[1\]](#)

Synthesis of **2-Chloro-4-methylbenzotrifluoride**

One common method for the synthesis of **2-Chloro-4-methylbenzotrifluoride** involves the chlorination of 4-methylbenzotrifluoride.

Synthesis Workflow

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Caption: Synthesis of **2-Chloro-4-methylbenzotrifluoride**.

Applications in Drug Development

2-Chloro-4-methylbenzotrifluoride serves as a critical building block in the synthesis of various active pharmaceutical ingredients (APIs). The presence of the trifluoromethyl group can enhance the metabolic stability and binding affinity of drug candidates. Its chemical structure allows for further functionalization to create complex molecules with desired therapeutic properties.

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